

Eriochrome Black T: A Technical Guide to its Solubility in Water and Ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eriochrome black T, Indicator

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This in-depth technical guide provides a comprehensive overview of the solubility of Eriochrome Black T (EBT) in water and ethanol. This document consolidates quantitative data, outlines experimental protocols for solubility determination, and explores the key factors influencing the solubility of this widely used complexometric indicator and dye.

Introduction to Eriochrome Black T

Eriochrome Black T is a hydroxyl-aryl azo dye, commonly used as an indicator in analytical chemistry, particularly for complexometric titrations to determine water hardness.^[1] Its function relies on its ability to form a wine-red complex with metal ions like calcium and magnesium at a pH of around 10.^[2] The endpoint of the titration is signaled by a color change to blue when a chelating agent, such as EDTA, has bound all the metal ions, freeing the indicator.^[3] EBT is typically supplied as a dark brown to black solid powder.^[4]^[5]

Quantitative Solubility Data

The solubility of Eriochrome Black T in water and ethanol has been reported in various sources. The following table summarizes the available quantitative and qualitative data.

Solvent	Temperature	Solubility	Reference
Water	20 °C	50 g/L	[2][6][7]
Water	90 °C	25 g/L	[7]
Ethanol	Not Specified	Soluble / Moderately Soluble	[4][8][9]
Ethanol	Not Specified	Slightly Soluble	[7]
Ethanol	Not Specified	Almost Insoluble	[6]

Note: There are some conflicting reports regarding the solubility of Eriochrome Black T. For instance, the solubility in water is reported to be lower at a higher temperature, which is atypical for most solid solutes. Similarly, its solubility in ethanol is described with varying qualitative terms. The practical preparation of indicator solutions, as detailed in section 4.0, suggests a solubility of at least 10 g/L in ethanol.

Factors Influencing Solubility

Several factors can influence the solubility of Eriochrome Black T in different solvents.

pH

The pH of the aqueous solution is a critical factor affecting the chemical structure of EBT and its color. EBT has two pKa values, approximately 6.3 and 11.5.[7] This means the molecule exists in different ionic forms depending on the pH, which can influence its interaction with the solvent and thus its solubility. At a pH below 6.3, the solution is red. Between a pH of 7 and 11, it is blue, and above 11.5, it turns orange.[4]

Temperature

As indicated in the data table, temperature can affect the solubility of EBT. While the provided data for water solubility shows an unusual trend, for most solids, solubility increases with temperature. For applications requiring the dissolution of EBT, heating the solvent may be beneficial.[9]

Solvent Composition

Eriochrome Black T is often used in mixed solvent systems. For instance, indicator solutions are commonly prepared in ethanol or a mixture of water and ethanol.^[10] The ratio of these solvents will impact the overall solubility.

Experimental Protocols

While a standardized method specifically for determining the solubility of Eriochrome Black T is not readily available, the following protocols are based on general methods for dye solubility and the preparation of EBT solutions.

Protocol for Preparation of EBT Indicator Solution (Ethanol)

This protocol is commonly used for preparing EBT as an indicator for titrations and demonstrates its practical solubility.

- Weighing: Accurately weigh 1.0 g of Eriochrome Black T powder.
- Dissolution: Transfer the powder to a beaker containing 75-80 mL of 95% ethyl alcohol.^{[5][8]}
- Mixing: Stir the mixture with a magnetic stirrer until the EBT is fully dissolved.^[5]
- Dilution: Quantitatively transfer the solution to a 100 mL volumetric flask and dilute to the mark with 95% ethyl alcohol.^[5]

General Gravimetric Method for Solubility Determination

This method can be adapted to determine the solubility of EBT in water or ethanol at a specific temperature.

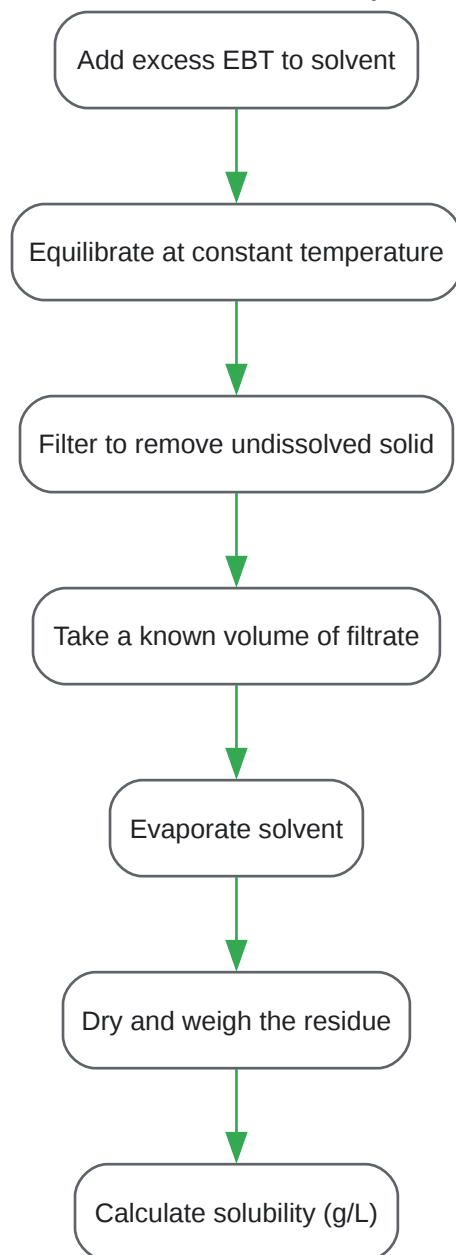
- Saturation: Add an excess amount of Eriochrome Black T powder to a known volume of the solvent (water or ethanol) in a sealed container.
- Equilibration: Agitate the mixture at a constant temperature for a sufficient period to ensure equilibrium is reached and the solution is saturated.
- Filtration: Filter a known volume of the saturated solution through a pre-weighed, fine-pore filter to remove any undissolved solid.

- **Evaporation:** Evaporate the solvent from the filtered solution in a pre-weighed container.
- **Weighing:** Dry the container with the residue to a constant weight. The mass of the residue corresponds to the amount of EBT dissolved in the known volume of the solvent.
- **Calculation:** Calculate the solubility in g/L.

Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the pH-dependent forms of Eriochrome Black T.

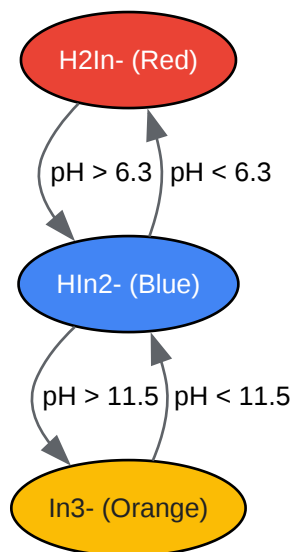
Experimental Workflow for Solubility Determination



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Caption: A flowchart of the gravimetric method for determining solubility.

pH-Dependent Forms and Colors of Eriochrome Black T



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Caption: The relationship between pH, ionic form, and color of EBT.

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